

6-Dimethylaminonicotinamide: Metabolic Reprogramming via NAD⁺ Antimetabolism

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Compound of Interest

Compound Name: 6-Dimethylaminonicotinamide

CAS No.: 36507-21-8

Cat. No.: B1208849

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Technical Guide & Mechanism of Action

Executive Summary

6-Dimethylaminonicotinamide (6-DMAN) is a synthetic derivative of nicotinamide characterized by the substitution of a dimethylamino group at the C6 position of the pyridine ring. Unlike its parent compound, which supports cell survival as a precursor to NAD⁺, 6-DMAN functions as a metabolic toxin and antimetabolite.

Its primary mechanism of action involves "hijacking" the NAD⁺ salvage pathway to synthesize fraudulent dinucleotides that inhibit 6-phosphogluconate dehydrogenase (6-PGD). This blockade cripples the Pentose Phosphate Pathway (PPP), depleting the cell of NADPH and ribose-5-phosphate, ultimately triggering oxidative stress-induced apoptosis in hyperproliferative tissues (e.g., psoriatic plaques, neoplasms).

Molecular Mechanism of Action

The efficacy of 6-DMAN relies on a "Trojan Horse" strategy where the molecule mimics nicotinamide to enter the cell's biosynthetic machinery.

The "Fraudulent" Biosynthesis Pathway

Cells, particularly those with high turnover (cancer, psoriatic keratinocytes), rely heavily on the NAD⁺ salvage pathway. 6-DMAN exploits this dependency:

- **Cellular Entry:** Due to the lipophilic dimethylamino group, 6-DMAN enters cells via passive diffusion or nicotinamide transport channels.
- **Step 1: Phosphoribosylation (NAMPT):** The enzyme Nicotinamide phosphoribosyltransferase (NAMPT) accepts 6-DMAN as a substrate (albeit with altered kinetics compared to nicotinamide), converting it into 6-dimethylamino-nicotinamide mononucleotide (6-dm-NMN).
- **Step 2: Adenylation (NMNAT):** Nicotinamide mononucleotide adenylyltransferase (NMNAT) conjugates ATP with 6-dm-NMN to form the fraudulent dinucleotide 6-dimethylamino-NAD (6-dm-NAD).
- **Step 3: Phosphorylation (NAD Kinase):** NAD Kinase phosphorylates the analog to form 6-dimethylamino-NADP (6-dm-NADP).

Target Engagement: 6-PGD Inhibition

The critical lethal event is the binding of the metabolite 6-dm-NADP to 6-Phosphogluconate Dehydrogenase (6-PGD).

- **Normal Function:** 6-PGD converts 6-phosphogluconate to ribulose-5-phosphate, generating NADPH (essential for ROS scavenging and lipid synthesis).
- **Inhibition:** 6-dm-NADP acts as a potent competitive inhibitor (or poor substrate) for 6-PGD. It binds to the cofactor site but cannot effectively accept hydride ions, locking the enzyme in an inactive state.

Downstream Signaling & Apoptosis

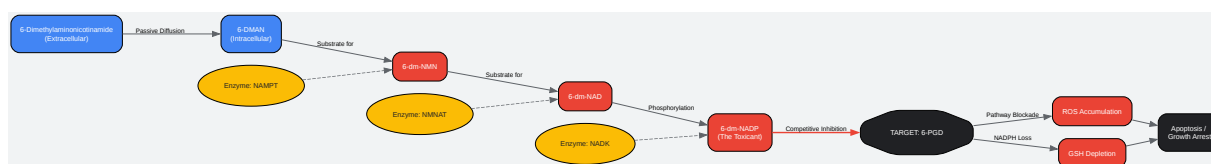
The inhibition of 6-PGD triggers a lethal cascade:

- **NADPH Depletion:** Loss of reducing power prevents Glutathione Reductase from recycling glutathione (GSH).

- ROS Accumulation: Unchecked Reactive Oxygen Species (ROS) cause DNA damage and lipid peroxidation.
- Metabolic Starvation: Blockade of the PPP halts the production of Ribose-5-phosphate, essential for nucleotide synthesis in dividing cells.

Mechanism Visualization

The following diagram illustrates the pathway hijacking and downstream consequences.



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Caption: Metabolic activation of **6-Dimethylaminonicotinamide** leading to 6-PGD inhibition and cell death.

Therapeutic Applications

Disease Area	Rationale	Status
Dermatology (Psoriasis)	Psoriatic keratinocytes have hyperactive pentose phosphate pathways. 6-DMAN selectively targets these metabolically demanding cells, reducing plaque thickness and scaling.	Preclinical / Patent Literature
Oncology	Tumors rely on the PPP for nucleotide synthesis (Warburg Effect). 6-DMAN acts as a chemosensitizer, especially when combined with oxidants (e.g., cisplatin).	Research Tool
Antimicrobial	Potential use against organisms with specific NAD salvage dependencies (e.g., <i>P. gingivalis</i>), though selectivity vs. host is a key challenge.	Early Research

Experimental Methodologies

To validate the mechanism of 6-DMAN in a research setting, the following protocols are recommended.

6-PGD Enzyme Inhibition Assay

Objective: Confirm that the metabolized form of 6-DMAN inhibits 6-phosphogluconate dehydrogenase. Note: Since 6-DMAN is a prodrug, this assay requires pre-synthesis of 6-dm-NADP or the use of cell lysates.

- Preparation: Harvest treated cells (e.g., HaCaT keratinocytes treated with 10 μ M 6-DMAN for 24h) and control cells.
- Lysis: Lyse cells in cold buffer (50 mM Tris-HCl pH 7.6, 1 mM EDTA, protease inhibitors).

- Reaction Mix: In a UV-transparent 96-well plate, combine:
 - 50 mM Tris-HCl (pH 7.6)
 - 5 mM MgCl₂
 - 0.5 mM 6-Phosphogluconate (Substrate)
 - 0.2 mM NADP⁺ (Cofactor)
 - Cell Lysate (Source of Enzyme)
- Measurement: Monitor absorbance at 340 nm (formation of NADPH) every 30 seconds for 10 minutes.
- Result: Lysates from 6-DMAN treated cells should show significantly reduced V_{max} compared to controls due to the presence of the inhibitor 6-dm-NADP.

Metabolic Profiling (LC-MS/MS)

Objective: Detect the formation of the "fraudulent" nucleotides.

- Treatment: Incubate cells with 6-DMAN (10-50 μ M) for 6, 12, and 24 hours.
- Extraction: Quench metabolism with cold 80% Methanol (-80°C). Scrape and centrifuge to remove debris.
- Analysis: Analyze supernatant via LC-MS/MS targeting the specific mass transitions for:
 - 6-dimethylamino-NMN
 - 6-dimethylamino-NAD
 - 6-dimethylamino-NADP
- Validation: The appearance of these peaks confirms the hijacking of the NAMPT/NMNAT pathway.

References

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